Application Notes & Protocols for the Quantification of 4-Cyclohexylpiperidine

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Compound of Interest

Compound Name:	*4-Cyclohexylpiperidine*
CAS No.:	*14446-73-2*
Cat. No.:	*B176667*

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Introduction

4-Cyclohexylpiperidine is a chemical compound with applications in pharmaceutical synthesis and research. Accurate and precise quantification of this compound is crucial for quality control, pharmacokinetic studies, and regulatory compliance. These application notes provide detailed protocols for the quantitative analysis of **4-Cyclohexylpiperidine** in various matrices using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS).

I. Quantification of 4-Cyclohexylpiperidine by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantification of **4-Cyclohexylpiperidine** in bulk drug substances and pharmaceutical formulations.

A. Instrumentation and Materials

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- HPLC System: A standard HPLC system equipped with a UV detector, autosampler, and column oven.
- Column: A reverse-phase C18 column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and water (containing 0.1% formic acid for MS compatibility)[1]. The exact ratio should be optimized for best separation.
- Reagents:
  - Acetonitrile (HPLC grade)
  - Water (HPLC grade)
  - Formic acid (LC-MS grade)
  - **4-Cyclohexylpiperidine** reference standard

B. Experimental Protocol

- Standard Solution Preparation:
  - Prepare a stock solution of **4-Cyclohexylpiperidine** reference standard (e.g., 1 mg/mL) in the mobile phase.
  - Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from approximately 0.1 µg/mL to 100 µg/mL.
- Sample Preparation:
  - Bulk Drug Substance: Accurately weigh and dissolve the sample in the mobile phase to a known concentration.
  - Pharmaceutical Formulation: Extract the active ingredient from the formulation using a suitable solvent and dilute with the mobile phase to fall within the calibration range.
- Chromatographic Conditions:

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- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30°C
- UV Detection Wavelength: To be determined based on the UV spectrum of **4-Cyclohexylpiperidine** (typically in the low UV region, e.g., 210 nm).

- Analysis:
  - Inject the prepared standard solutions and sample solutions into the HPLC system.
  - Record the peak areas of the analyte.
  - Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
  - Determine the concentration of **4-Cyclohexylpiperidine** in the samples from the calibration curve.

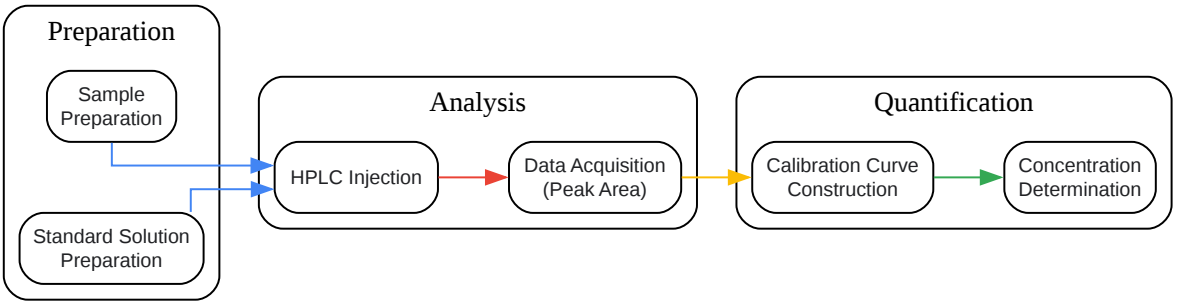
C. Data Presentation

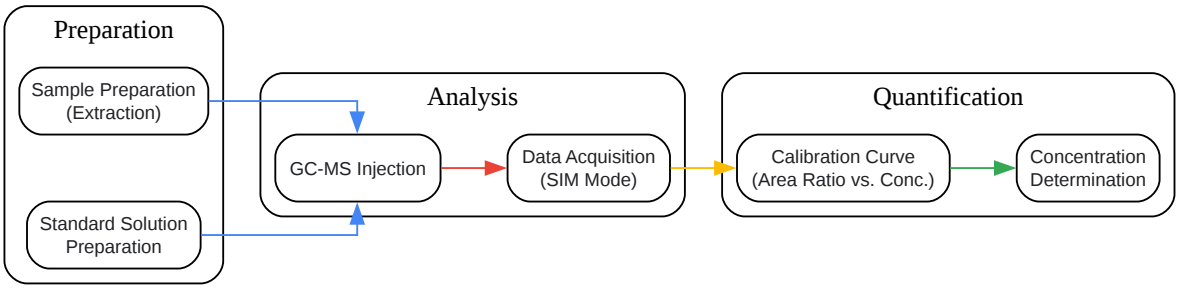
Table 1: HPLC Method Validation Parameters

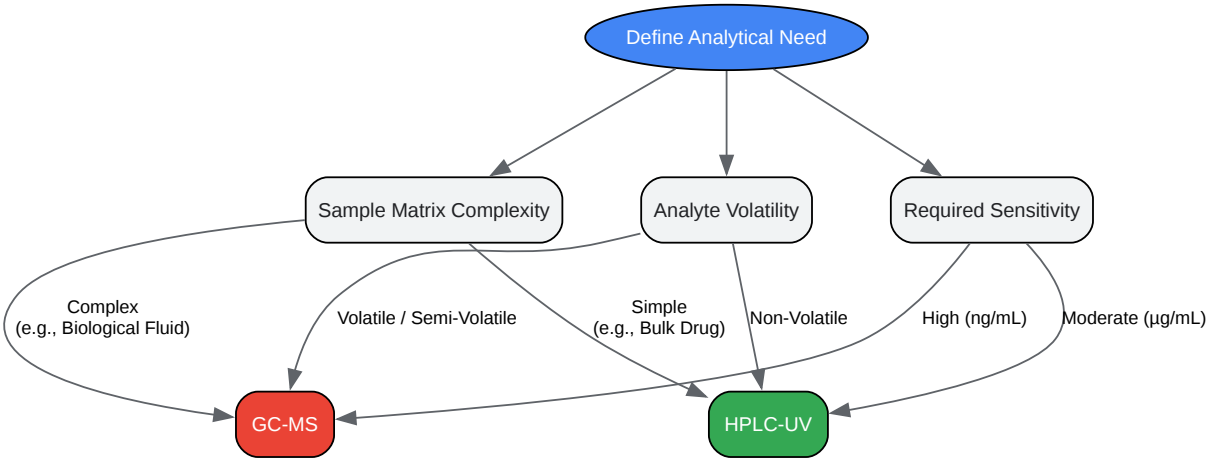
Parameter	Typical Performance
Linearity (Correlation Coefficient, r^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (RSD%) - Repeatability	≤ 1.0%
Precision (RSD%) - Intermediate Precision	≤ 2.0%
Limit of Detection (LOD)	0.05 - 0.5 µg/mL
Limit of Quantitation (LOQ)	0.15 - 1.5 µg/mL

D. Workflow Diagram

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References

- 1. Separation of Piperidine, 1-cyclohexyl- on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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